

Application Notes and Protocols for Perhexiline Stock Solutions in Cell Culture

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Compound of Interest

Compound Name: *Perhexiline*

Cat. No.: *B1211775*

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These application notes provide a detailed guide for the preparation and use of **Perhexiline** stock solutions with Dimethyl Sulfoxide (DMSO) for in vitro cell culture experiments.

Introduction

Perhexiline is a metabolic modulator that inhibits carnitine palmitoyltransferase-1 (CPT-1) and CPT-2, key enzymes in mitochondrial fatty acid oxidation.[1][2][3] This inhibition shifts cellular energy metabolism from fatty acid oxidation towards glycolysis.[1][2][3] Due to its effects on cellular metabolism and signaling pathways, **Perhexiline** is a compound of interest in various research areas, including cancer and cardiovascular disease.[4][5] This document outlines the procedures for preparing stable stock solutions of **Perhexiline** using DMSO and provides protocols for its application in cell culture.

Quantitative Data Summary

The following tables summarize key quantitative data for the preparation and application of **Perhexiline** solutions.

Table 1: Physicochemical Properties of **Perhexiline** Maleate

Property	Value	Source
Molecular Weight	393.56 g/mol	[6]
Supplied as	Crystalline solid	[6]
Storage Temperature	-20°C	[6]
Stability	≥ 4 years (as solid)	[6]

Table 2: Solubility of **Perhexiline** Maleate

Solvent	Solubility	Source
DMSO	~30 mg/mL	[6]
DMSO	≥5 mg/mL	
DMSO	78 mg/mL (198.19 mM)	[7]
Ethanol	~5 mg/mL	[6]
Dimethyl formamide	~25 mg/mL	[6]
Aqueous Buffers	Sparingly soluble	[6]
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	[6]

Table 3: Recommended Concentrations for Cell Culture

Reagent	Recommended Final Concentration	Notes	Source
Perhexiline	5 - 25 μ M	Effective concentration can be cell-type dependent. A dose-response experiment is recommended.	[5]
DMSO	\leq 0.5% (v/v)	Most cell lines tolerate up to 0.5%. Some are sensitive to concentrations as low as 0.1%. Always include a vehicle control.	[8][9][10]

Experimental Protocols

Protocol for Preparing a 10 mM Perhexiline Stock Solution in DMSO

Materials:

- **Perhexiline** maleate powder (FW: 393.56 g/mol)
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- **Weighing **Perhexiline**:** Carefully weigh out 3.94 mg of **Perhexiline** maleate powder and transfer it to a sterile microcentrifuge tube.
- **Adding DMSO:** Add 1 mL of sterile DMSO to the tube containing the **Perhexiline** powder.
- **Dissolving:** Vortex the solution thoroughly until the **Perhexiline** is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary, but avoid overheating.
- **Aliquoting:** Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- **Storage:** Store the aliquots at -20°C or -80°C for long-term storage. A stock solution in DMSO is stable for at least one year at -80°C.[\[7\]](#)

Protocol for Treating Cells with Perhexiline

Materials:

- Cultured cells in appropriate cell culture flasks or plates
- Complete cell culture medium
- 10 mM **Perhexiline** stock solution in DMSO
- Sterile, pyrogen-free pipette tips and tubes

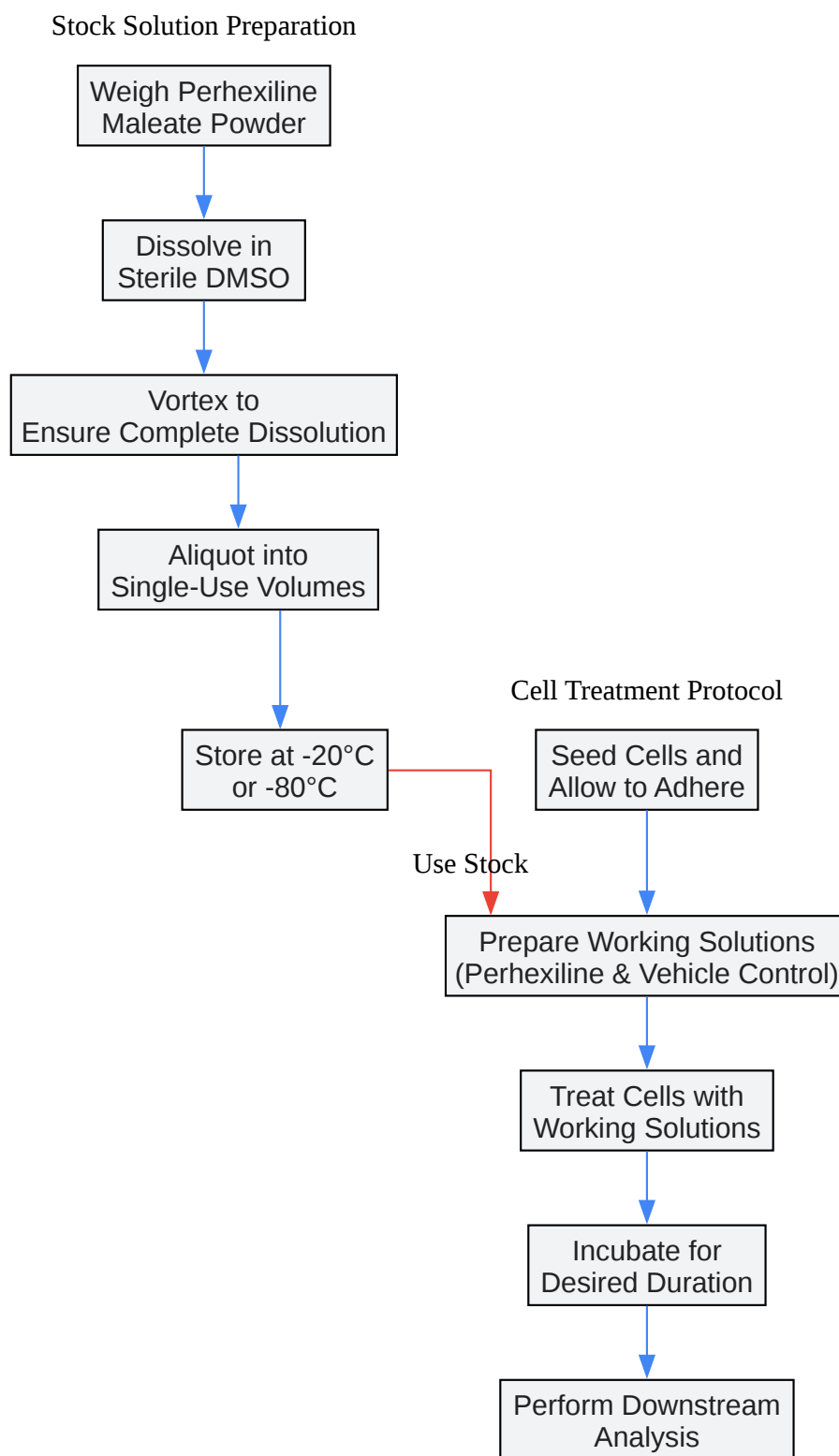
Procedure:

- **Cell Seeding:** Seed cells at the desired density in a multi-well plate or flask and allow them to adhere and grow overnight.
- **Preparation of Working Solution:**
 - Thaw an aliquot of the 10 mM **Perhexiline** stock solution at room temperature.

- Prepare a series of dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations (e.g., for a final concentration of 10 μ M in 1 mL of medium, add 1 μ L of the 10 mM stock).
- Important: The final concentration of DMSO in the cell culture medium should not exceed 0.5%.^[9]
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO (without **Perhexiline**) to the culture medium as used for the highest concentration of **Perhexiline**.
- Treatment:
 - Remove the old medium from the cells.
 - Add the medium containing the desired concentrations of **Perhexiline** (and the vehicle control) to the respective wells.
- Incubation: Incubate the cells for the desired experimental duration (e.g., 24, 48, or 72 hours).
- Analysis: Following incubation, proceed with the desired downstream analysis (e.g., cell viability assays, western blotting, etc.).

Diagrams

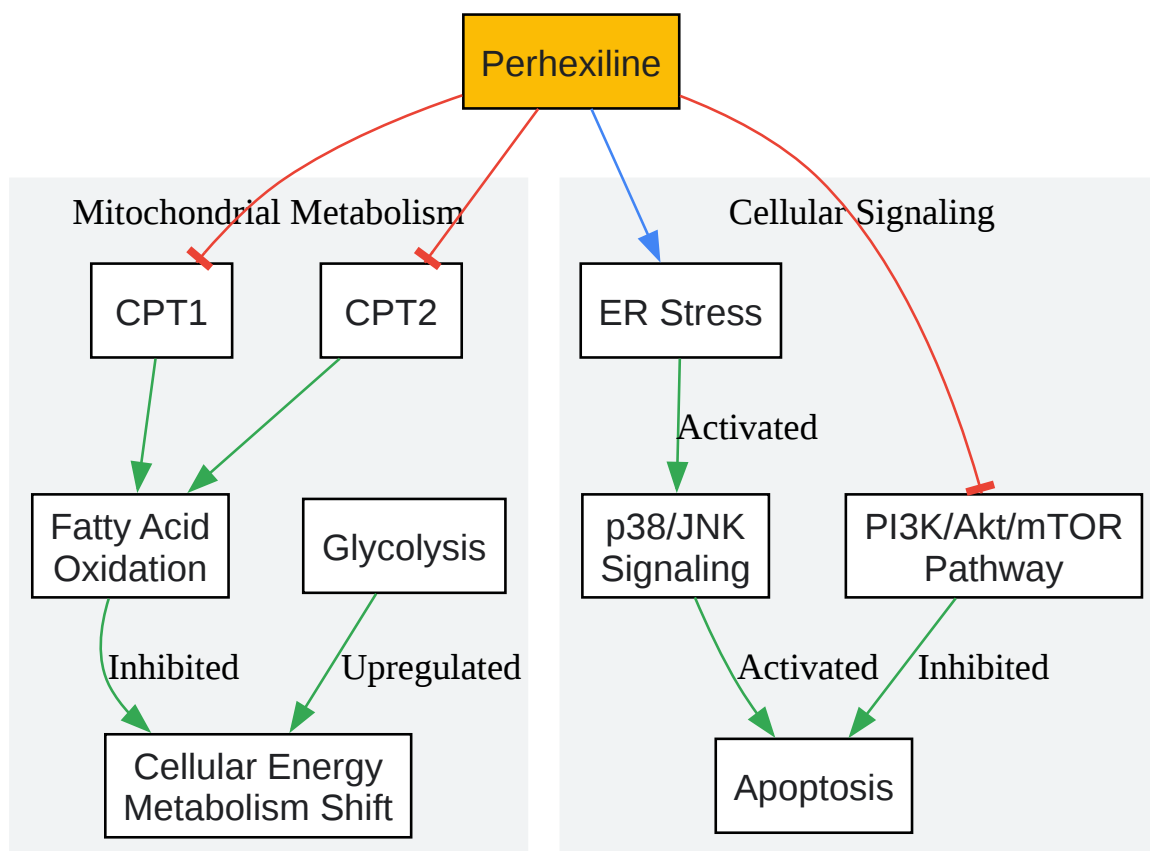
Experimental Workflow



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Caption: Workflow for preparing and applying **Perhexiline** in cell culture.

Simplified Signaling Pathway of Perhexiline Action



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Caption: **Perhexiline's** impact on metabolism and signaling pathways.

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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. What is the mechanism of Perhexiline Maleate? [synapse.patsnap.com]
- 3. Perhexiline - Wikipedia [en.wikipedia.org]

- 4. Perhexiline: Old Drug, New Tricks? A Summary of Its Anti-Cancer Effects - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. selleckchem.com [selleckchem.com]
- 8. researchgate.net [researchgate.net]
- 9. lifetein.com [lifetein.com]
- 10. Cytotoxic Effects of Some Common Organic Solvents on MCF-7, RAW-264.7 and Human Umbilical Vein Endothelial Cells [ajmb.umsha.ac.ir]
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